

Application Notes and Protocols: Preparing Jak-IN-25 Stock Solution

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Compound of Interest

Compound Name: *Jak-IN-25*

Cat. No.: *B10857361*

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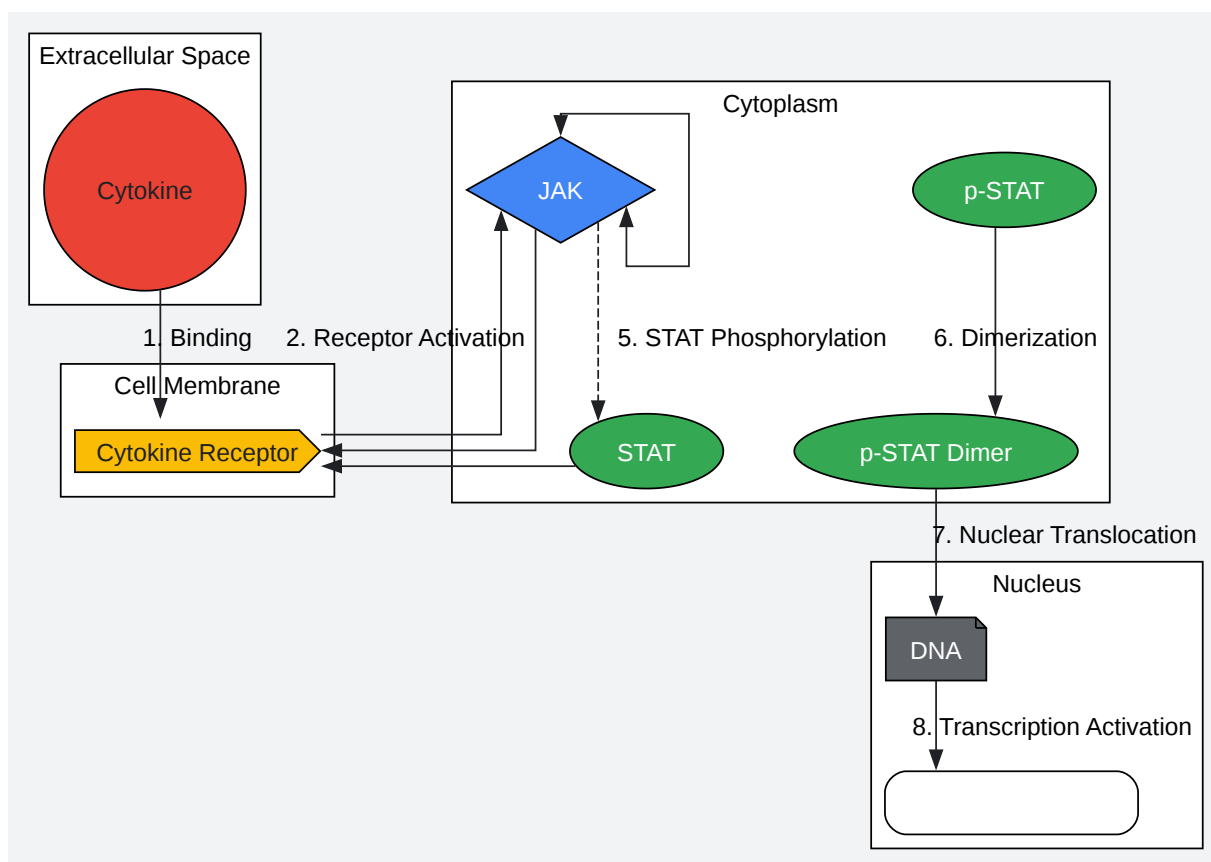
Introduction

Jak-IN-25 is a potent inhibitor of the Janus kinase (JAK) family, demonstrating high selectivity for TYK2, JAK1, and JAK2 over JAK3.[1][2][3] The JAK/STAT signaling pathway is a critical regulator of cellular processes such as immunity, cell proliferation, and differentiation.[4][5][6] Dysregulation of this pathway is associated with various immune disorders and malignancies, making JAK inhibitors like **Jak-IN-25** valuable tools for research and potential therapeutic development.[6][7]

Accurate and consistent experimental results depend on the proper preparation, storage, and handling of inhibitor stock solutions. This document provides a detailed protocol for preparing a stock solution of **Jak-IN-25**, ensuring its stability and efficacy for use in various biological assays.

The JAK-STAT Signaling Pathway

The JAK-STAT pathway is a primary signaling mechanism for a wide array of cytokines and growth factors.[6] The cascade is initiated when a ligand, such as a cytokine, binds to its specific cell surface receptor. This binding event activates the associated Janus kinases (JAKs), which then phosphorylate each other and the receptor. Signal Transducer and Activator of Transcription (STAT) proteins are subsequently recruited to the phosphorylated receptor, where they are also phosphorylated by the activated JAKs.[4][5] These phosphorylated STATs form dimers, translocate into the cell nucleus, and bind to specific DNA sequences to regulate the transcription of target genes involved in various cellular responses.[4][5]



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Caption: The canonical JAK-STAT signaling cascade.

Quantitative Data Summary

The following table summarizes the key chemical and biological properties of **Jak-IN-25**.

Property	Value	Reference(s)
Molecular Formula	C ₁₉ H ₁₇ N ₅ O ₄	[1]
Molecular Weight	379.37 g/mol	[1]
Solubility in DMSO	5 mg/mL (13.18 mM)	[1]
IC ₅₀ TYK2	6 nM	[1][2][3]
IC ₅₀ JAK1	21 nM	[1][2][3]
IC ₅₀ JAK2	8 nM	[1][2][3]
IC ₅₀ JAK3	1051 nM	[1][2][3]
Powder Storage	-20°C for up to 3 years	[8]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	[2]

Experimental Protocols

Materials and Equipment

- **Jak-IN-25** powder
- Anhydrous Dimethyl sulfoxide (DMSO), high purity
- Analytical balance
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (water bath)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM Jak-IN-25 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. Adjust calculations as needed for different desired concentrations.

a. Calculation:

To prepare a 10 mM stock solution, calculate the required mass of **Jak-IN-25** using its molecular weight (379.37 g/mol).

- $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ (mmol/L)} \times 379.37 \text{ (g/mol)} / 1000$
- Example for 1 mL: $\text{Mass} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 379.37 \text{ g/mol} / 1000 = 3.79 \text{ mg}$

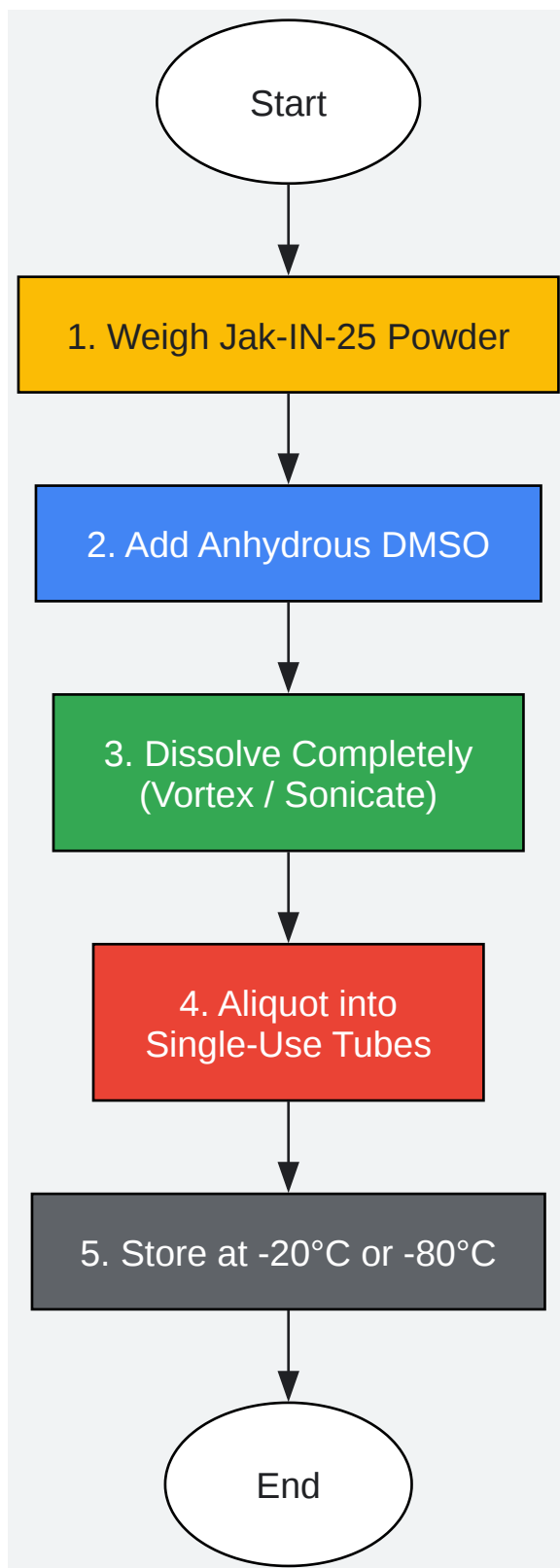
b. Step-by-Step Procedure:

- Preparation: Before opening, gently tap the vial of **Jak-IN-25** powder to ensure all contents are at the bottom.[8]
- Weighing: Carefully weigh the calculated amount of **Jak-IN-25** powder using an analytical balance and transfer it into a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the powder. For example, add 1 mL of DMSO to 3.79 mg of **Jak-IN-25**.
- Dissolution: To ensure the compound dissolves completely, vortex the solution vigorously. If particulates remain, use a sonicating water bath for 10-15 minutes.[8][9] Gentle warming up to 37°C can also aid dissolution, but temperatures should not exceed 50°C.[8]
- Aliquoting: Once the solution is clear and homogenous, dispense it into smaller, single-use aliquots in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.[2][8]
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]

c. Preparation of Working Solutions:

Organic compounds dissolved in DMSO may precipitate when diluted directly into aqueous solutions like cell culture media or buffers.[\[10\]](#)

- Dilution Strategy: To prepare a working solution, perform serial dilutions of the high-concentration DMSO stock in DMSO first to get closer to the final desired concentration.[\[10\]](#)
- Final Dilution: Add the final, diluted DMSO stock to the aqueous medium. The final concentration of DMSO in cell-based assays should typically be kept below 0.5%, and ideally below 0.1%, to avoid solvent-induced toxicity.[\[11\]](#) Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[\[10\]](#)



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Caption: Workflow for preparing **Jak-IN-25** stock solution.

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References

- 1. glpbio.com [glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. apexbt.com [apexbt.com]
- 4. JAK-STAT signaling pathway - Wikipedia [en.wikipedia.org]
- 5. The JAK/STAT Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 6. cusabio.com [cusabio.com]
- 7. Frontiers | JAK/STAT pathway: Extracellular signals, diseases, immunity, and therapeutic regimens [frontiersin.org]
- 8. file.selleckchem.com [file.selleckchem.com]
- 9. researchgate.net [researchgate.net]
- 10. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- 11. medchemexpress.cn [medchemexpress.cn]
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